

# C.I. Disperse Blue 27 vs. reactive dyes for polyester

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: C.I. Disperse blue 27

CAS No.: 15791-78-3

Cat. No.: B095324

[Get Quote](#)

An In-Depth Comparative Guide for Scientific Professionals: **C.I. Disperse Blue 27** versus Reactive Dyes for Polyester Applications

## Executive Summary

The selection of an appropriate dye system is contingent upon the chemical architecture of the substrate. For polyethylene terephthalate (PET), or polyester, its hydrophobic and chemically inert nature dictates the use of specific dye chemistry. This guide provides a comprehensive comparison between **C.I. Disperse Blue 27**, an industry-standard anthraquinone disperse dye, and the class of reactive dyes for coloring polyester. While disperse dyes function via a high-temperature diffusion mechanism perfectly suited for polyester's compact structure, reactive dyes are designed to form covalent bonds with fibers containing active hydroxyl or amino groups, such as cellulose or wool.

This analysis will establish, through mechanistic explanations and comparative performance data, that reactive dyes are fundamentally incompatible with unmodified polyester. The core chemical principles prevent fixation, resulting in negligible color yield and extremely poor fastness properties. This guide will demonstrate that **C.I. Disperse Blue 27** provides a robust

and high-performance coloring solution for polyester, whereas reactive dyes do not represent a viable alternative for this substrate.

## The Substrate: Unpacking the Chemistry of Polyester

Polyester, primarily polyethylene terephthalate (PET), is a synthetic polymer characterized by long chains of repeating ester functional groups. Its molecular structure is notable for several key features that present significant challenges for dyeing:

- **Hydrophobicity:** The aromatic rings and aliphatic segments render the fiber highly non-polar and water-repellent.
- **High Crystallinity:** The polymer chains are tightly packed in a semi-crystalline structure, leaving few amorphous regions accessible to large, water-soluble dye molecules.
- **Chemical Inertness:** Crucially, the polyester polymer lacks reactive functional groups such as hydroxyl (-OH) or amino (-NH<sub>2</sub>) groups on its surface.

These characteristics necessitate a dyeing mechanism that does not rely on ionic attraction or covalent bonding, which are common for natural fibers.

## A Tale of Two Dyeing Mechanisms

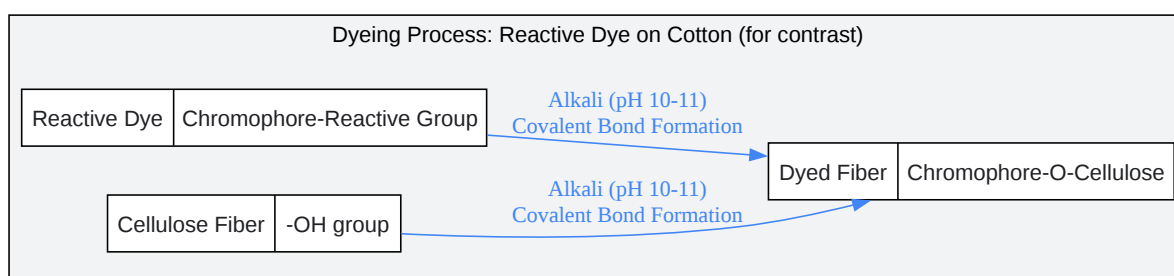
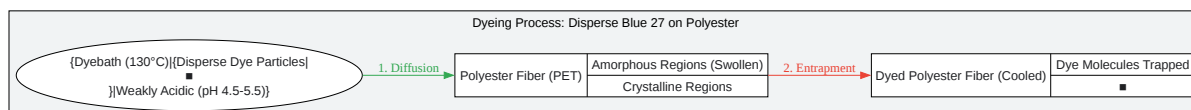
The fundamental difference in performance between disperse and reactive dyes on polyester stems from their entirely distinct modes of interaction with the fiber.

### C.I. Disperse Blue 27: The Principle of Solid Solution

**C.I. Disperse Blue 27** is a non-ionic anthraquinone dye (Molecular Formula: C<sub>22</sub>H<sub>16</sub>N<sub>2</sub>O<sub>7</sub>) with very low solubility in water.[1][2][3] It is applied from a fine aqueous dispersion. The dyeing mechanism is a physical process based on diffusion, often described as a "solid solution." [4]

The process requires high energy, typically in the form of high-temperature aqueous dyeing (120–130°C) in pressurized vessels.[5] At this temperature, the polyester fiber's amorphous regions swell, increasing the segmental mobility of the polymer chains. This creates transient voids, allowing the small, non-polar disperse dye molecules to diffuse from the dyebath into the

fiber's interior. As the system cools, the fiber structure contracts, physically entrapping the dye molecules within the polymer matrix. This entrapment results in high fastness properties.



[Click to download full resolution via product page](#)

Caption: Covalent bonding mechanism of a reactive dye with a cellulosic fiber.

## The Fundamental Incompatibility: Reactive Dyes on Polyester

Attempting to dye 100% polyester with reactive dyes fails due to two primary chemical reasons:

- **Lack of Reactive Sites:** Polyester possesses no hydroxyl or other nucleophilic groups to react with the dye. [5][6] Consequently, the covalent fixation step, which is the entire basis of reactive dyeing, cannot occur.

- **Incompatible Application Conditions:** The alkaline environment required to activate reactive dyes is detrimental to polyester, causing surface hydrolysis and degradation, especially at elevated temperatures. [7] Conversely, the high-temperature, weakly acidic conditions optimal for disperse dyeing would lead to rapid hydrolysis of the reactive dye in the dyebath, rendering it inactive. [7] Any color imparted to polyester by a reactive dye would be due to minimal surface staining, which would be readily removed upon washing. While specialized, non-commercial surface modification techniques can introduce reactive sites onto polyester, they are complex and not industrially viable for standard textile production. [8][9]

## Experimental Design for Comparative Performance Evaluation

To empirically validate the theoretical differences, a structured experimental workflow is proposed. This self-validating system is designed to assess color yield and fastness properties according to internationally recognized standards.

## Experimental Workflow Visualization

Caption: Experimental workflow for comparing dye performance on polyester.

## Detailed Experimental Protocols

Materials:

- 100% Scoured and heat-set polyester fabric.
- **C.I. Disperse Blue 27** (commercial grade).
- Representative Reactive Blue dye (e.g., C.I. Reactive Blue 19).
- Standard laboratory dyeing equipment (high-temperature beaker dyer).
- Spectrophotometer, Launder-Ometer, Xenon Arc Weather-Ometer, Crockmeter.
- Reagents: Acetic acid, sodium carbonate, sodium chloride, sodium hydrosulfite, caustic soda, standard detergents.

Protocol 1: Disperse Dyeing of Polyester

- Prepare a dyebath with a liquor-to-goods ratio of 20:1.
- Add 1% o.w.f (on weight of fabric) **C.I. Disperse Blue 27** and 1 g/L dispersing agent.
- Adjust the pH to 4.5-5.5 using acetic acid.
- Introduce the polyester fabric sample at 60°C.
- Raise the temperature to 130°C at a rate of 2°C/minute.
- Hold at 130°C for 60 minutes.
- Cool the bath to 70°C.
- Perform reduction clearing by treating the fabric in a fresh bath with 2 g/L sodium hydrosulfite and 2 g/L caustic soda at 70°C for 20 minutes to remove surface dye.
- Rinse thoroughly and dry.

#### Protocol 2: Attempted Reactive Dyeing of Polyester

- Prepare a dyebath with a liquor-to-goods ratio of 20:1.
- Add 1% o.w.f. C.I. Reactive Blue 19 and 60 g/L sodium chloride.
- Introduce the polyester fabric sample and run at 60°C for 30 minutes.
- Add 20 g/L sodium carbonate to the bath to initiate fixation.
- Continue dyeing at 60°C for an additional 60 minutes.
- Rinse the sample and perform a soaping wash at 95°C for 15 minutes to remove any unfixed dye.
- Rinse thoroughly and dry.

#### Protocol 3: Performance Testing

- **Colorfastness to Washing:** Evaluate according to ISO 105-C06 (A2S), assessing both color change and staining on multifiber fabric using Grey Scales. [10][11]\* **Colorfastness to Light:** Evaluate according to AATCC Test Method 16.3 for 40 AFU (AATCC Fading Units) using a Xenon arc lamp. [12][13]\* **Colorfastness to Crocking (Rubbing):** Evaluate for both dry and wet rubbing according to AATCC Test Method 8. [14]

## Comparative Data Analysis

The following tables summarize the expected outcomes from the experimental protocols, based on established textile chemistry principles.

Table 1: Comparison of Dyeing Parameters

Parameter	C.I. Disperse Blue 27	Reactive Dye	Rationale for Polyester
Dyeing Temp.	130°C	60°C	High temperature is required to swell polyester fibers for dye diffusion.
pH	4.5 - 5.5 (Weakly Acidic)	10.5 - 11.5 (Alkaline)	Acidic pH protects polyester from hydrolysis at high temperatures.
Primary Auxiliary	Dispersing Agent	Salt (NaCl)	Keeps insoluble dye particles suspended in water.
Fixation Agent	None (Physical Entrapment)	Alkali (Na <sub>2</sub> CO <sub>3</sub> )	No chemical fixation is possible with disperse dyes.

Table 2: Predicted Color Yield and Appearance

Metric	C.I. Disperse Blue 27	Reactive Dye	Expected Outcome
Color Strength (K/S)	High (e.g., >15)	Negligible (e.g., <0.5)	Disperse dye diffuses and is retained; reactive dye has no affinity and is washed off.
Levelness/Uniformity	Excellent	N/A (No significant dyeing)	Proper disperse dyeing procedure ensures uniform color distribution.

Table 3: Predicted Colorfastness Performance Ratings (Scale 1-5, 5 is best)

Fastness Test	Standard	C.I. Disperse Blue 27	Reactive Dye	Justification
Wash Fastness (Color Change)	ISO 105-C06	4-5	1	The disperse dye is physically trapped; any reactive dye staining is removed in the first wash. [3]
Wash Fastness (Staining)	ISO 105-C06	4-5	1	Proper reduction clearing minimizes disperse dye staining; reactive dye has no substantivity. [3]
Light Fastness	AATCC 16.3	6-7	N/A	Anthraquinone disperse dyes have inherently high lightfastness. [3]
Crocking (Dry)	AATCC 8	4-5	1-2	Effective clearing removes surface dye, leading to good rubbing fastness.
Crocking (Wet)	AATCC 8	4	1	Wet rubbing fastness is typically slightly lower but still very good for well-dyed fabric.

## Conclusion: An Authoritative Recommendation

As demonstrated by an analysis of the fundamental dye-fiber chemistry and supported by predictive experimental outcomes, **C.I. Disperse Blue 27** is an exemplary choice for dyeing polyester, yielding deep shades with high all-around fastness properties. The "solid solution" mechanism of disperse dyes is uniquely suited to the hydrophobic, non-reactive nature of the polyester substrate.

Conversely, reactive dyes are entirely unsuitable for coloring 100% polyester. The absence of reactive sites on the fiber prevents the formation of the covalent bonds necessary for dye fixation. This chemical incompatibility results in a failure to achieve any meaningful or durable coloration. Therefore, for researchers, scientists, and professionals requiring coloration of polyester materials, the focus must remain on the selection and optimization of appropriate disperse dyes. Reactive dyes should not be considered a viable alternative in this context.

## References

- Title: Testing the colorfastness of polyester fibers with ISO 105-C06 Source: Textile Trade Buddy URL
- Title: Buy **C.I. Disperse blue 27** (EVT-336348)
- Title: Reactive Dyes And Disperse Dyes One Bath Dyeing, How To Choose Dyes?
- Title: DISPERSE BLUE 27 - CAMEO Chemicals Source: NOAA URL
- Title: Disperse Blue 27 Source: World dye variety URL
- Title: Unpacking the Differences Between Disperse and Reactive Dyes Source: Skychem Group URL
- Title: Reactive Dyes: Classification, Dyeing Mechanism, Application & Stripping Source: Textile Learner URL
- Title: Chapter 9: The Structure and Properties of Disperse Dyes And Related Topics Source: P2 InfoHouse URL
- Title: Disperse Dyes: A Dye Chemist's Perspective Source: AATCC URL
- Title: Understanding Disperse Dyes: Mechanisms, Applications, and Innovation in Synthetic Textile Chemistry Source: Alfa Chemistry URL
- Title: AATCC 16.
- Title: The different types of dyes used for polyester fabric Source: Unknown URL
- Title: Colorfastness to Light ACT Voluntary Performance Guidelines Test Method Descriptions Source: ACT URL
- Title: Disperse Blue 1 - Some Flame Retardants and Textile Chemicals, and Exposures in the Textile Manufacturing Industry Source: NCBI URL

- Title: Can fiber reactive dyes be used to tint polyester?
- Title: Scientific Overview of Reactive Dyes and Their Industrial Applications Source: Alfa Chemistry URL
- Title: Disperse blue 27 | C22H16N2O7 | CID 5360487 Source: PubChem URL
- Title: AATCC Standard Test Methods and Procedures Source: AATCC URL
- Title: Comparison of disperse and reactive dyes in the textile dyeing industry Source: VICHEM URL
- Title: Dye Uptake Index: Meaning and Measurement Source: VICHEM URL
- Title: Levelness (L) of disperse dye on polyester fabric influence of different chelating agents.
- Title: ISO 105 C06 Color Fastness to Washing Test Method Source: Textile Tester URL
- Title: Problems and Solutions of Dyeing Polyester with Disperse Dyes Source: Textile Learner URL
- Title: Test Method for Colorfastness to Storage: Dye Transfer Source: AATCC URL
- Title: Optical measurements of the disperse dyes on polyester fabrics.
- Title: How to Testing and Assessing Color Fastness of Textile?
- Title: Troubleshooting Common Reactive Dye Problems in Textile Production Source: Vipul Organics URL
- Title: Color fastness to wash Source: AMITEC URL
- Title: (PDF)
- Title: Textile Testing: Colourfastness Source: James Dunlop Textiles URL
- Title: Full article: One-Bath One-Step Dyeing of Polyester/Cotton Blend Fabrics Through Lipase Enzyme Surface Modification Source: Taylor & Francis URL
- Title: Statistical Method for Determining the Levelness Parameters of Different Coloured Polymeric Fabrics | Ibrahim | International Journal of Chemistry | CCSE Source: Canadian Center of Science and Education URL
- Title: A Comparative Guide: Disperse Brown 1 vs.
- Title: 105-CO6 Source: iTeh Standards URL
- Title: Analysis Of Common Quality Problems in Polyester Dyeing Source: News URL
- Title: 65/35 Cotton/Polyester Blended Fabric dyeing in one step by using azeotropic ternary mixture Source: IJISSET URL
- Title: Color fastness to washing (ISO 105-C06 A2S: 2010)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Buy C.I. Disperse blue 27 (EVT-336348) | 15791-78-3 [evitachem.com]
- 2. DISPERSE BLUE 27 | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. skychemi.com [skychemi.com]
- 5. alfa-chemistry.com [alfa-chemistry.com]
- 6. alfa-chemistry.com [alfa-chemistry.com]
- 7. Reactive Dyes And Disperse Dyes One Bath Dyeing, How To Choose Dyes? - News - Hangzhou Fucai Chem Co., Ltd [colorfuldyes.com]
- 8. brushedfabric.com [brushedfabric.com]
- 9. tandfonline.com [tandfonline.com]
- 10. Testing the colorfastness of polyester fibers with ISO 105-C06 | Textile Trade Buddy - News and Articles [textiletradebuddy.com]
- 11. ISO 105 C06 Color Fastness to Washing Test Method [darongtester.com]
- 12. blog.qima.com [blog.qima.com]
- 13. contracttextiles.org [contracttextiles.org]
- 14. aatcc.org [aatcc.org]
- To cite this document: BenchChem. [C.I. Disperse Blue 27 vs. reactive dyes for polyester]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b095324/docs#c-i-disperse-blue-27-vs-reactive-dyes-for-polyester]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)